

A Comparative Guide to the Thermochemical Properties of Alkali Metal Dichromates

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Compound of Interest

Compound Name: Cesium dichromate

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This guide provides a comprehensive comparison of the key thermochemical properties of alkali metal dichromates, an important class of oxidizing agents with diverse applications in chemical synthesis and industrial processes. Understanding their thermal stability, energy of formation, and the energy inherent in their crystal structures is critical for safe handling, process optimization, and the development of novel synthetic methodologies.

Summary of Thermochemical Data

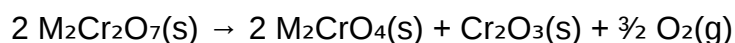
The following table summarizes the key quantitative thermochemical data for the alkali metal dichromates from Lithium to Cesium. The data has been compiled from various scholarly sources and databases.

Alkali Metal Dichromate	Formula	Melting Point (°C)	Decomposition Temperature (°C)	Standard Enthalpy of Formation (ΔH_f°) (kJ/mol) at 298.15 K
Lithium Dichromate	$\text{Li}_2\text{Cr}_2\text{O}_7$	Not available	Not available	Not available
Sodium Dichromate	$\text{Na}_2\text{Cr}_2\text{O}_7$	356.7	400[1]	-1982.0 ± 3.8 [2]
Potassium Dichromate	$\text{K}_2\text{Cr}_2\text{O}_7$	398	500	-2033 [3]
Rubidium Dichromate	$\text{Rb}_2\text{Cr}_2\text{O}_7$	Not available	Not available	-2058.5 ± 10.9 (estimated)[2]
Cesium Dichromate	$\text{Cs}_2\text{Cr}_2\text{O}_7$	Not available	Not available	-2091.1 ± 2.8 [2]

Thermal Decomposition

The thermal decomposition of alkali metal dichromates is a critical aspect of their thermochemical profile. Upon strong heating, these compounds typically decompose to form the corresponding alkali metal chromate, chromium(III) oxide, and oxygen gas.

The general equation for this decomposition is:



(where M = Li, Na, K, Rb, Cs)

The stability of the dichromates against thermal decomposition generally increases down the group, as indicated by the higher decomposition temperature of potassium dichromate compared to sodium dichromate. While specific decomposition temperatures for lithium, rubidium, and **cesium dichromates** are not readily available in the literature, it is expected that rubidium and **cesium dichromates** will have even higher decomposition temperatures than the

potassium salt due to the increasing stability of the larger cations. Lithium dichromate, conversely, is expected to be the least thermally stable of the series.

Enthalpy of Formation

The standard enthalpy of formation (ΔH_f°) provides insight into the thermodynamic stability of a compound relative to its constituent elements. As observed in the data table, the standard enthalpy of formation becomes increasingly negative as we move down the alkali metal group from sodium to cesium. This trend indicates that the dichromate salts of the heavier alkali metals are more thermodynamically stable. Data for lithium dichromate is not available, but following the established trend, it would be expected to have the least negative enthalpy of formation among the series.

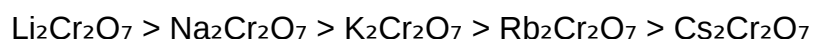
Lattice Energy

Lattice energy is a measure of the strength of the electrostatic forces between the ions in a crystal lattice. While specific experimental values for the lattice energies of alkali metal dichromates are not available, a qualitative comparison can be made based on the principles of ionic bonding. Lattice energy is directly proportional to the product of the ionic charges and inversely proportional to the distance between the ions.

For the alkali metal dichromates, the charge on the cation is +1 and the charge on the dichromate anion is -2 for all compounds in the series. Therefore, the primary factor influencing the lattice energy will be the internuclear distance, which is related to the ionic radii of the alkali metal cations.

As we descend the group from Lithium to Cesium, the ionic radius of the alkali metal cation increases. This leads to a greater distance between the cation and the dichromate anion in the crystal lattice. Consequently, the electrostatic attraction between the ions weakens, and the lattice energy is expected to decrease down the group.

Therefore, the predicted trend for the lattice energy of alkali metal dichromates is:



Experimental Protocols

The thermochemical data presented in this guide are typically determined using techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA)

Objective: To determine the melting point, decomposition temperature, and to study the thermal stability of the alkali metal dichromates.

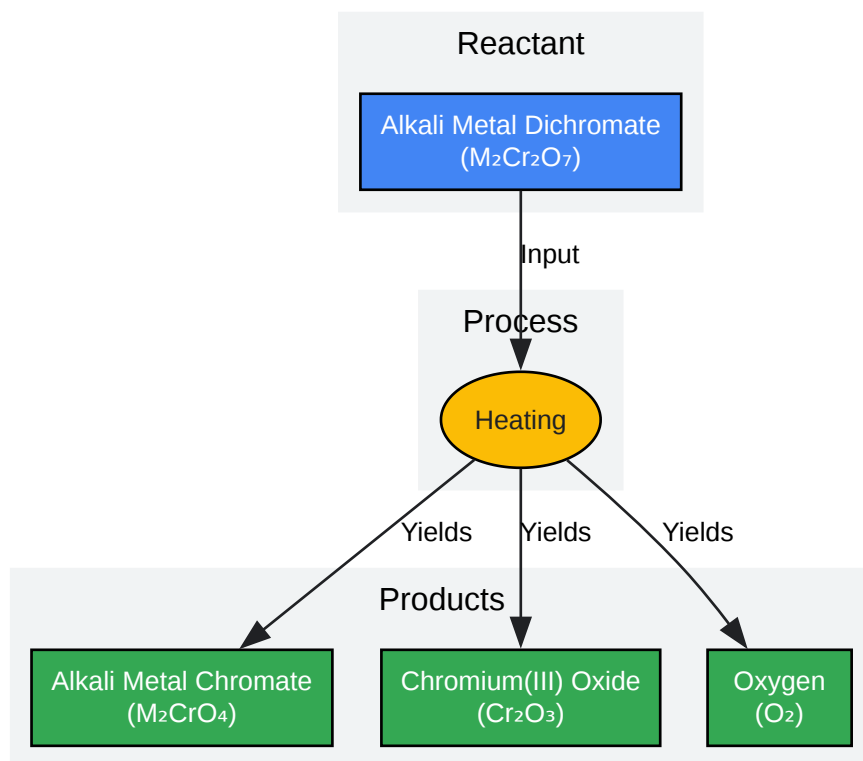
Methodology:

- **Sample Preparation:** A small amount of the finely ground alkali metal dichromate salt (typically 3-10 mg) is accurately weighed and placed in an inert sample pan (e.g., alumina or platinum).
- **Instrumentation:** A simultaneous DSC/TGA instrument is used for the analysis.
- **Experimental Conditions:**
 - **Atmosphere:** The experiment is conducted under a dynamic inert atmosphere, typically flowing nitrogen or argon, to prevent any oxidative side reactions.
 - **Heating Rate:** A constant heating rate, commonly 10 °C/min, is applied.
 - **Temperature Program:** The sample is heated from ambient temperature to a temperature above its expected decomposition point (e.g., up to 600-700 °C).
- **Data Analysis:**
 - The DSC curve plots the heat flow as a function of temperature. Endothermic events, such as melting, appear as peaks, and the onset temperature of the peak is taken as the melting point.
 - The TGA curve plots the change in mass as a function of temperature. The onset of a significant mass loss indicates the beginning of decomposition.

Visualizations

Logical Relationship of Thermal Decomposition

The following diagram illustrates the logical progression of the thermal decomposition of an alkali metal dichromate.

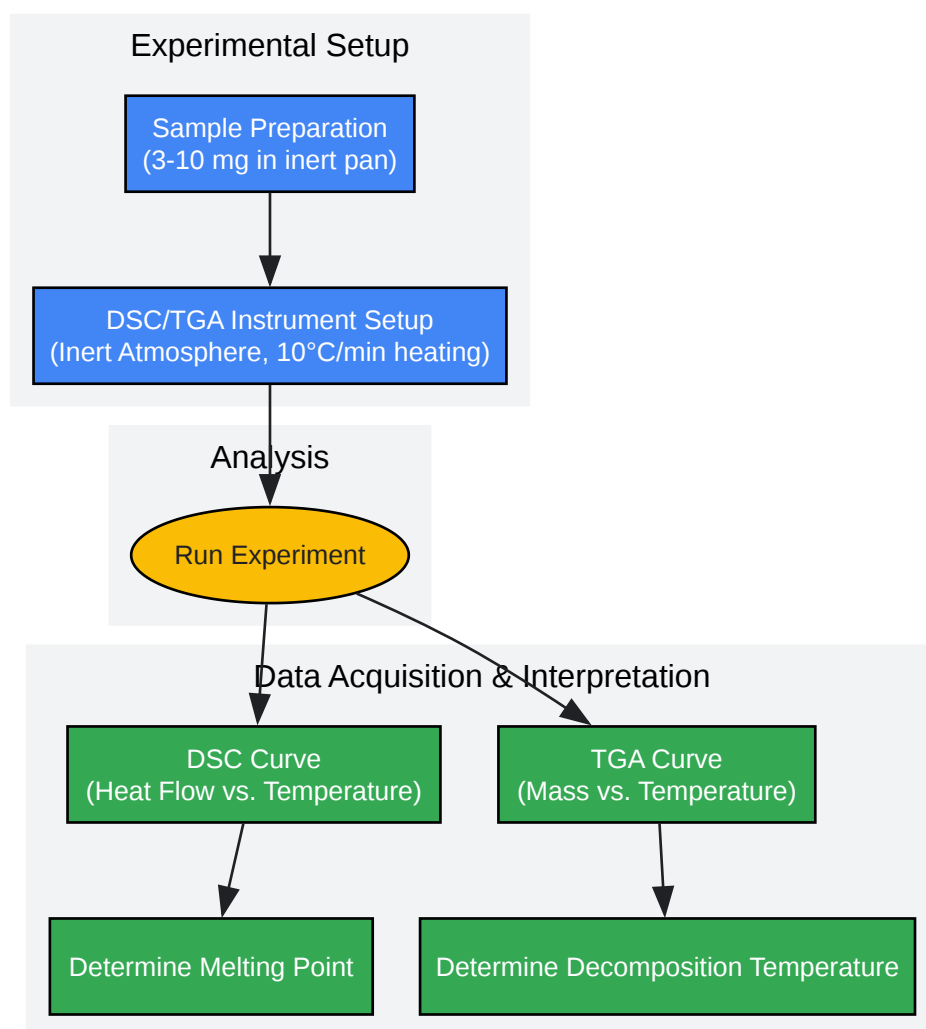


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Caption: Thermal decomposition of alkali metal dichromates.

Experimental Workflow for Thermochemical Analysis

This diagram outlines the typical experimental workflow for analyzing the thermochemical properties of alkali metal dichromates using DSC and TGA.



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Caption: DSC/TGA experimental workflow.

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References

- 1. chem.libretexts.org [chem.libretexts.org]

- 2. Standard enthalpy of formation - Wikipedia [en.wikipedia.org]
- 3. unacademy.com [unacademy.com]
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